

Application Notes and Protocols: Handling and Storage of Calcium Mesoxalate Trihydrate

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Compound of Interest

Compound Name: Calcium mesoxalate trihydrate

Cat. No.: B8003736

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

Calcium mesoxalate trihydrate (CAS RN: 21085-60-9), also known as Mesoxalic Acid Calcium Salt Trihydrate or Calcium Ketomalonate Trihydrate, is a chemical compound utilized in various research applications. Due to its specific chemical properties, including its hygroscopic nature and potential hazards, adherence to strict handling and storage protocols is essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.^{[1][2]} These notes provide a comprehensive guide to its safe handling, storage, and use in a research setting.

2.0 Material Properties and Specifications

Proper handling and experimental design require a clear understanding of the material's physical and chemical properties. The following table summarizes key quantitative data for **Calcium mesoxalate trihydrate**.

Property	Specification	Source(s)
Synonyms	Mesoxalic Acid Calcium Salt Trihydrate, Calcium Ketomalonate Trihydrate	
CAS Number	21085-60-9	
Molecular Formula	C ₃ H ₂ CaO ₆ ·3H ₂ O	
Molecular Weight	228.17 g/mol	
Appearance	White to almost white powder or crystal	
Purity	≥98.0%	
Drying Loss	20.0% to 24.0%	
Storage Temperature	Room temperature (A cool, dark place, <15°C is recommended); Powder: -20°C for 3 years, 4°C for 2 years.	[3]
Solubility	H ₂ O: < 0.1 mg/mL (insoluble) Ethanol: < 1 mg/mL (insoluble) DMSO: < 1 mg/mL (insoluble or slightly soluble) 1 M HCl: 33.33 mg/mL (with warming and heat to 60°C)	[3][4]

3.0 Safety Precautions and Hazard Information

Calcium mesoxalate trihydrate is classified as hazardous.[1] All personnel must be familiar with the associated risks and the required safety measures before handling the material.

3.1 GHS Hazard and Precautionary Statements

Type	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed	[1]
Hazard	H312	Harmful in contact with skin	[1]
Hazard	H315	Causes skin irritation	[1]
Hazard	H319	Causes serious eye irritation	[1]
Hazard	H335	May cause respiratory irritation	[1]
Precaution	P264	Wash skin thoroughly after handling	[1][5]
Precaution	P270	Do not eat, drink or smoke when using this product	[1][5]
Precaution	P271	Use only outdoors or in a well-ventilated area	[1]
Precaution	P280	Wear protective gloves/protective clothing/eye protection	[1][5]
Precaution	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell	[1]
Precaution	P302+P352	IF ON SKIN: Wash with plenty of soap and water	[1]
Precaution	P405	Store locked up	[1]
Precaution	P501	Dispose of contents/container to	[1]

an approved waste
disposal plant

3.2 Required Personal Protective Equipment (PPE)

To minimize exposure risk, the following PPE must be worn at all times when handling **Calcium mesoxalate trihydrate**:

- Respiratory Protection: A NIOSH (US) or CEN (EU) approved particulate respirator is required when dusts are generated.[\[1\]](#)[\[2\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[\[2\]](#)
- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[\[2\]](#)
- Skin and Body Protection: A lab coat and appropriate protective clothing to prevent skin contact.[\[1\]](#)[\[6\]](#)

4.0 Experimental Protocols

4.1 Protocol for Receiving and Storing

- Inspection: Upon receipt, inspect the container for any damage or signs of a compromised seal.
- Verification: Confirm that the label information matches the order details and the Safety Data Sheet (SDS).
- Inventory: Log the material into the laboratory's chemical inventory system.
- Storage: Transfer the container to the appropriate storage location immediately. Store in a cool, dry, and well-ventilated place, away from incompatible materials.[\[1\]](#)[\[2\]](#) The container must be kept tightly sealed to prevent moisture absorption, as the material is hygroscopic.[\[2\]](#) [\[5\]](#) For long-term stability, storage at -20°C is recommended for the powder form.[\[3\]](#)

4.2 Protocol for Laboratory Handling and Weighing

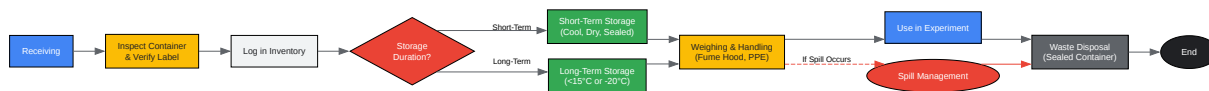
- Preparation: Ensure an eyewash station and safety shower are accessible.^[6] Read the entire SDS before beginning work.
- Engineering Controls: Perform all handling operations that may generate dust, including weighing and transferring, within a certified chemical fume hood or a glove box to ensure adequate ventilation and containment.^[2]
- Aliquotting: Carefully open the container. Using a clean spatula, weigh the desired amount of **Calcium mesoxalate trihydrate** onto weighing paper or into a suitable vessel.
- Avoid Dust: Handle the powder gently to avoid creating dust.^{[1][2]}
- Cleaning: After handling, thoroughly wipe down the work surface and any equipment used. Wash hands and any exposed skin with soap and water.^[1]

4.3 Protocol for Spill Management and Waste Disposal

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing full PPE, prevent the further spread of the powder. Avoid any actions that could generate dust.^[2]
- Cleanup: Carefully sweep or shovel the spilled solid material into a suitable, labeled, and sealed container for disposal.^{[2][5]} Do not use compressed air for cleaning.
- Decontamination: Clean the spill area thoroughly with a wet cloth or paper towels, and place the cleaning materials into the waste container.
- Disposal: Dispose of the waste material and any contaminated items through an approved hazardous waste disposal program, in accordance with all local, state, and federal regulations.^[1]

5.0 Visual Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **Calcium mesoxalate trihydrate** from receipt to disposal.



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Workflow for Handling and Storage of **Calcium Mesoxalate Trihydrate**.

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